

Proper Disposal of E7090: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: E7090

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Essential Safety and Logistical Information for the Disposal of the Anticancer Agent **E7090** (Tasurgratinib)

E7090, also known as tasurgratinib, is a potent and selective inhibitor of fibroblast growth factor receptors (FGFR1, FGFR2, and FGFR3) used in cancer research and therapy.^{[1][2][3]} Due to its cytotoxic nature, all materials that come into contact with **E7090** must be handled as hazardous waste to ensure the safety of laboratory personnel and the environment.^[4] Proper disposal is not merely a recommendation but a requirement regulated by federal and state laws, such as the Resource Conservation and Recovery Act (RCRA) in the United States.^[4]

It is the responsibility of the waste generator to properly characterize all waste materials and ensure they are disposed of in accordance with all applicable regulations.^[4] Consulting your institution's Environmental Health and Safety (EHS) department is a critical step in ensuring compliance.

Waste Segregation and Disposal Procedures

All waste streams contaminated with **E7090** must be segregated from regular trash and other chemical waste. The following table outlines the proper containers and disposal methods for different types of **E7090**-contaminated waste.

Waste Type	Description	Recommended Container	Disposal Procedure
Bulk Chemical Waste	Unused or expired E7090, concentrated stock solutions, and residual amounts in original containers.	Black, RCRA-approved hazardous waste container.	Do not commingle with other chemical wastes. ^[4] Label container clearly as "Hazardous Waste: E7090 (Tasurgratinib)". Arrange for pickup by your institution's EHS or a licensed waste disposal service. ^[4]
Contaminated Sharps	Needles, syringes, scalpels, and other sharp instruments contaminated with E7090.	Yellow, puncture-resistant sharps container for trace waste.	Place used syringes directly into the container without recapping. ^[4] If the syringe contains more than a residual amount (e.g., >0.1 ml), it should be disposed of as bulk chemical waste. ^[4]
Contaminated Labware and Supplies	Pipette tips, centrifuge tubes, flasks, vials, and other non-sharp labware that has come into contact with E7090.	Yellow biohazard waste box lined with a clear plastic bag.	All disposable items should be placed in this container. ^[4] Do not dispose of any liquids in this container. ^[4]
Contaminated Personal Protective Equipment (PPE)	Gloves, lab coats, and other disposable PPE worn while handling E7090.	Yellow biohazard waste box lined with a clear plastic bag.	Double chemotherapy gloves are recommended. ^[4] Dispose of all contaminated disposable items in

the designated
container.^[4]

Experimental Protocol: Decontamination of Surfaces and Equipment

A crucial aspect of safe handling is the effective decontamination of surfaces and non-disposable equipment after working with **E7090**. While there is no single accepted method for chemical deactivation of all antineoplastic agents, a multi-step cleaning process is recommended.^[4]

Materials:

- Low-lint wipes
- Detergent solution (e.g., 1% sodium dodecyl sulfate)
- 70% Isopropyl Alcohol (IPA)
- Sterile water
- Appropriate hazardous waste container (yellow biohazard box)

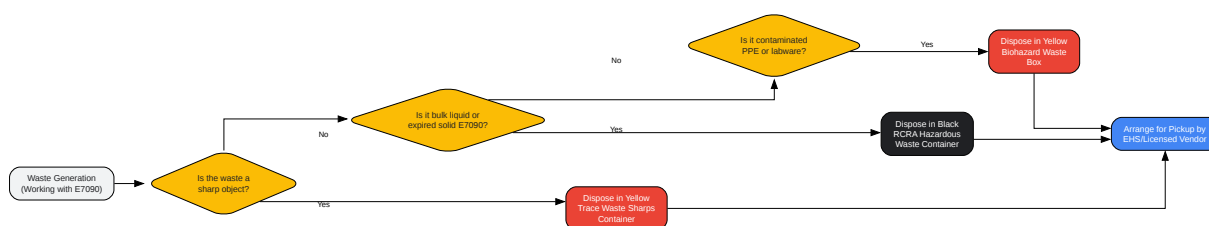
Procedure:

- Preparation: Ensure all required PPE is worn, including double chemotherapy gloves, a lab coat, and safety glasses.
- Initial Cleaning (Detergent): Moisten a sterile, low-lint wipe with the detergent solution. Wipe the entire surface in overlapping, unidirectional strokes, starting from the cleanest area and moving towards the most contaminated. Dispose of the wipe in the appropriate hazardous waste container.
- Rinsing: Moisten a new wipe with sterile water to rinse away any residual detergent. Wipe the surface using the same unidirectional technique. Dispose of the wipe.

- Final Decontamination (Alcohol): Using a new wipe moistened with 70% IPA, wipe the surface again with the same technique. This step serves to disinfect and remove additional chemical residues.
- Drying: Allow the surface to air dry completely.
- Final PPE Disposal: Carefully remove the outer pair of gloves and dispose of them. Remove the gown, followed by the inner pair of gloves, disposing of each in the designated hazardous waste container.

Workflow for E7090 Waste Management

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from laboratory activities involving **E7090**.



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Caption: Workflow for the segregation and disposal of **E7090** laboratory waste.

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